

An In-depth Technical Guide to the Safe Handling of 5-Bromovaleric Acid

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Compound of Interest

Compound Name: 5-Bromovaleric acid

Cat. No.: B150588

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Bromovaleric acid** (CAS No. 2067-33-6), a versatile reagent in pharmaceutical and chemical synthesis. Adherence to these protocols is critical for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

5-Bromovaleric acid, also known as 5-bromopentanoic acid, is a halogenated carboxylic acid. [1] Its reactivity is characterized by the presence of both a carboxylic acid and an alkyl bromide functional group. [2] A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **5-Bromovaleric Acid**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₉ BrO ₂	[1]
Molecular Weight	181.03 g/mol	[1][3]
Appearance	White to off-white or dark yellow crystalline solid	[2][4][5]
Melting Point	37 - 41 °C (98.6 - 105.8 °F)	[4][5]
Boiling Point	142 - 145 °C (287.6 - 293 °F) at 13 mmHg	[4][5]
Flash Point	> 112 °C (> 233.6 °F)	[4][5]
Solubility	Soluble in water, ethanol, and ether.	[2][6]
Odor	Odorless to faint, acrid	[4][5][7]

Hazard Identification and Classification

5-Bromovaleric acid is classified as a hazardous substance and requires careful handling.[4]
[5] It is harmful if swallowed, causes severe skin burns and serious eye damage, and may cause respiratory irritation.[3][4][5]

Table 2: GHS Hazard Classification for **5-Bromovaleric Acid**

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[4][5]
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage	[4][5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3][4][5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **5-Bromovaleric acid** to minimize exposure.[1][9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference(s)
Eye/Face Protection	Chemical safety goggles or face shield.	[7][8]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and other protective clothing to prevent skin contact.	[1][7][8]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If dust or vapors are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.	[1][10]

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's stability.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[7\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)[\[11\]](#)
- Do not get in eyes, on skin, or on clothing.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)

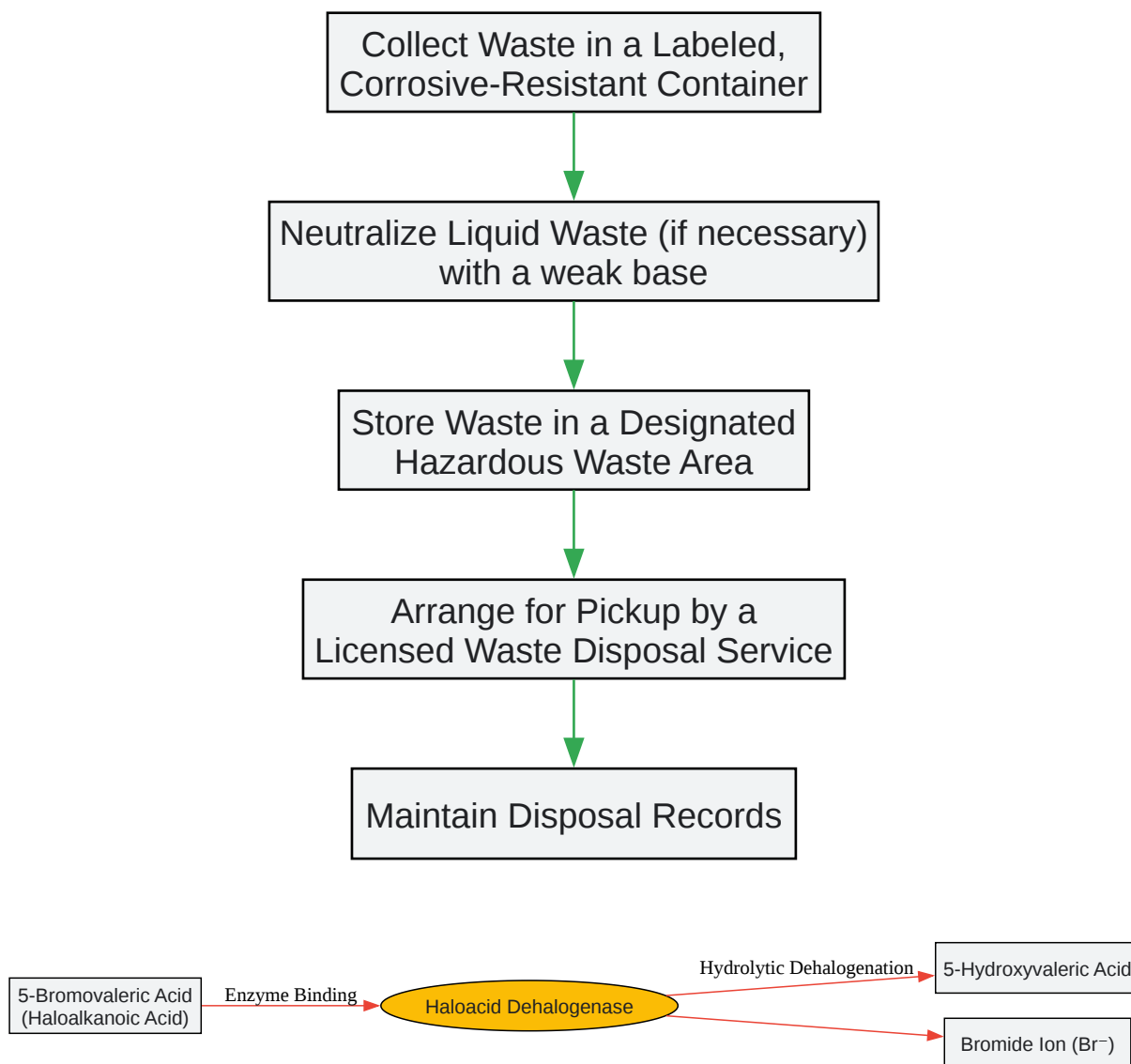
Storage

- Store in a tightly closed, corrosive-resistant container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[12\]](#)
- Keep away from incompatible materials such as bases and reducing agents.[\[4\]](#)[\[5\]](#)
- Store locked up.[\[4\]](#)[\[5\]](#)[\[11\]](#)

Experimental Protocols

Spill Response Protocol

In the event of a spill, follow these procedures to ensure safe cleanup.



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